

# Essential Safety and Logistical Information for Handling ACH-000143

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## Compound of Interest

Compound Name: ACH-000143

Cat. No.: B8143701

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides essential guidance on the personal protective equipment (PPE), operational procedures, and disposal plan for **ACH-000143**, a potent and orally active melatonin receptor agonist.

## Personal Protective Equipment (PPE)

Appropriate PPE is critical to minimize exposure to **ACH-000143**. The following table summarizes the recommended PPE for various handling activities.

Activity	Recommended Personal Protective Equipment
Receiving and Unpacking	- Chemotherapy gloves
- Elastomeric half-mask with a multi-gas cartridge and P100 filter (if packaging is damaged)	
- Safety goggles with side-shields	
Weighing and Aliquoting	- Two pairs of chemotherapy gloves
(in a containment hood)	- Impervious gown
- Hair and beard covers	
- Shoe covers	
- Safety goggles with side-shields	
- Suitable respiratory protection	
Solution Preparation	- Two pairs of chemotherapy gloves
- Impervious gown	
- Hair and beard covers	
- Shoe covers	
- Safety goggles with side-shields	
Administration (in vivo)	- Chemotherapy gloves
- Impervious gown	
- Safety goggles with side-shields	
Spill Cleanup	- Two pairs of chemotherapy gloves
- Impervious gown	
- Hair and beard covers	
- Shoe covers	

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- Safety goggles with side-shields

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- Suitable respiratory protection

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Waste Disposal

- Chemotherapy gloves

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- Impervious gown

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- Safety goggles with side-shields

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## Experimental Protocols

### Storage and Handling

**ACH-000143** should be handled with care, following standard laboratory safety protocols.

Storage:

- Store the solid form of **ACH-000143** at 4°C and protect from light.[1]
- Stock solutions should be stored at -80°C for up to 6 months or at -20°C for up to 1 month, protected from light.[1]
- To prevent degradation from repeated freeze-thaw cycles, it is recommended to aliquot the stock solution after preparation.[1]

Handling:

- Use full personal protective equipment as detailed in the table above.[2]
- Avoid inhalation of dust and aerosols, as well as contact with eyes and skin.[2]
- Work in a well-ventilated area, preferably within a chemical fume hood.[2]
- Ensure a safety shower and eye wash station are readily accessible.[2]
- Wash hands thoroughly after handling the compound.[2]

### Disposal Plan

Proper disposal of **ACH-000143** and its waste is crucial to prevent environmental contamination and ensure safety.

Waste Collection:

- Collect all contaminated materials, including gloves, gowns, vials, and other consumables, in a designated hazardous waste container.
- Label the waste container clearly as "Hazardous Chemical Waste" and specify the contents.

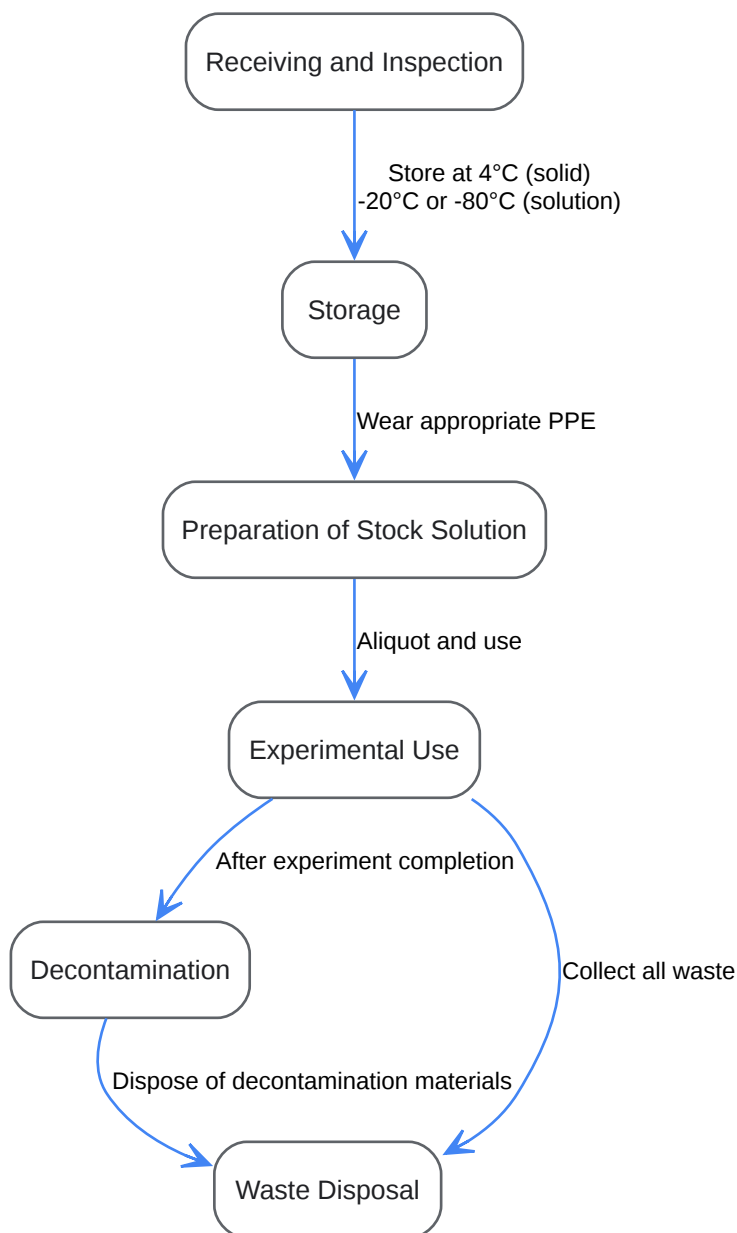
Disposal Procedure:

- Dispose of contaminated material according to institutional and local regulations for chemical waste.<sup>[2]</sup>
- Prevent the product from entering drains or water courses.<sup>[2]</sup>
- Decontaminate surfaces and equipment that have come into contact with **ACH-000143** by scrubbing with a suitable solvent like alcohol.<sup>[2]</sup>

## Visualized Workflows

### Safe Handling Workflow for **ACH-000143**

The following diagram outlines the key steps for safely handling **ACH-000143** from receipt to disposal.

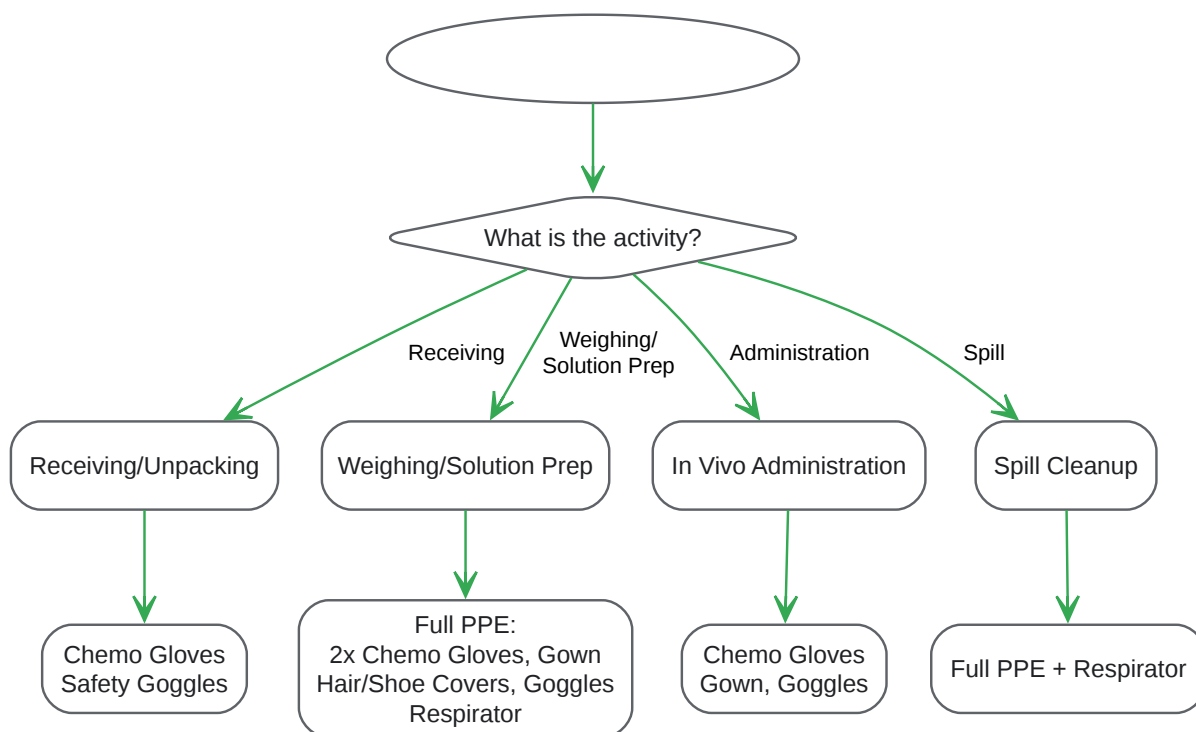


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### Safe Handling Workflow for **ACH-000143**

## Personal Protective Equipment (PPE) Decision Tree

This diagram provides a logical flow for selecting the appropriate PPE based on the handling activity.



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PPE Selection Guide for **ACH-000143**

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
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